

Physicochemical Properties of C.I. Acid Brown 120

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Compound of Interest

Compound Name: C.I. Acid brown 120

Cat. No.: B15556165

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C.I. Acid Brown 120 is a multi-azo dye.^[1] Key identifiers for this compound are:

- C.I. Name: Acid Brown 120
- C.I. Number: 35020
- CAS Registry Number: 6428-26-8^[1]
- Molecular Formula: $C_{30}H_{23}N_{12}Na_3O_9S_3$ ^[1]
- Molecular Weight: 860.75 g/mol ^[1]

Quantitative Data on Absorption Spectrum

The absorption spectrum of a compound is a plot of its absorbance of light at different wavelengths. The wavelength at which the maximum absorbance occurs is denoted as λ_{max} . This value is a key characteristic of a chromophore. The molar absorptivity (ϵ) is a measure of how strongly a chemical species absorbs light at a given wavelength. It is determined using the Beer-Lambert law, $A = \epsilon bc$, where A is the absorbance, b is the path length of the cuvette (typically 1 cm), and c is the molar concentration of the solution.

As the specific λ_{max} and molar absorptivity for **C.I. Acid Brown 120** are not available in the provided search results, the following table is presented as a template for researchers to populate with their experimental findings.

Parameter	Symbol	Value	Units
Maximum Absorption Wavelength	λ_{max}	Data not available	nm
Molar Absorptivity at λ_{max}	ϵ	Data not available	$\text{M}^{-1}\text{cm}^{-1}$
Solvent	-	e.g., Water, Methanol	-
Concentration	c	User-defined	M

Experimental Protocol for Determining the Absorption Spectrum

The following is a detailed methodology for determining the absorption spectrum and molar absorptivity of a dye such as **C.I. Acid Brown 120**. This protocol is based on standard spectrophotometric techniques.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

1. Materials and Equipment:

- **C.I. Acid Brown 120**
- Solvent (e.g., deionized water, methanol, or another appropriate solvent)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- UV-Vis Spectrophotometer (e.g., Agilent Cary 60 or similar)[\[2\]](#)
- Quartz or glass cuvettes (typically 1 cm path length)[\[2\]](#)[\[3\]](#)
- Volumetric flasks and pipettes
- Analytical balance

2. Preparation of Stock Solution:

- Accurately weigh a small amount of **C.I. Acid Brown 120** powder.
- Dissolve the powder in a known volume of the chosen solvent in a volumetric flask to prepare a stock solution of a specific molar concentration. The concentration should be

chosen to yield an absorbance in the optimal range of the spectrophotometer (typically 0.2 to 1.0) after dilution.[2]

3. Preparation of Dilutions:

- Perform a series of dilutions from the stock solution to prepare several solutions of varying known concentrations.

4. Spectrophotometric Measurement:

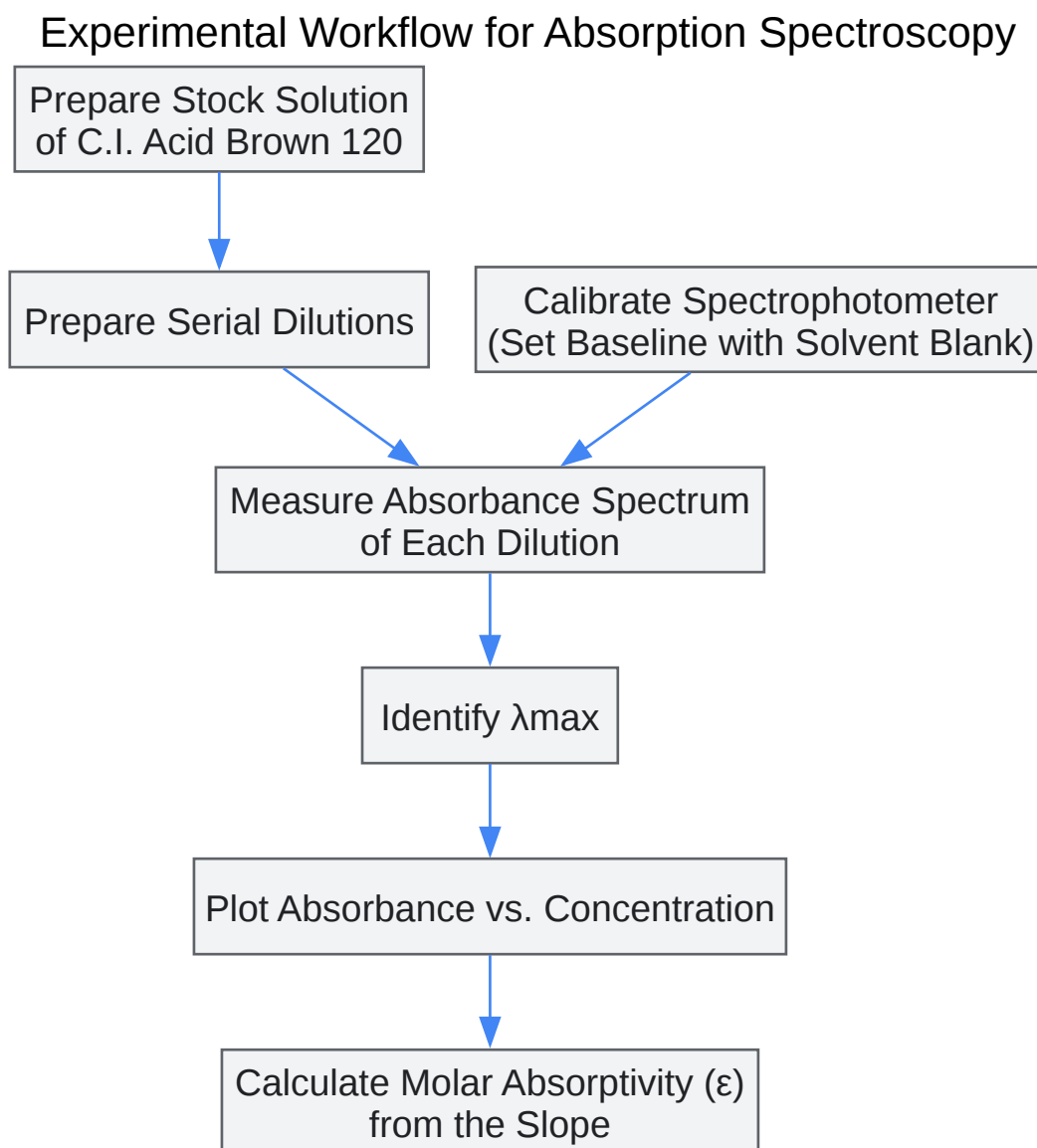
- Turn on the spectrophotometer and allow the lamp to warm up.[5]
- Fill a cuvette with the pure solvent to be used as a blank.[3][5]
- Place the blank cuvette in the spectrophotometer and record a baseline spectrum. This will be subtracted from the sample spectra.[3]
- Rinse the cuvette with a small amount of the most dilute sample solution, then fill the cuvette approximately three-quarters full with the solution.[3][4]
- Wipe the transparent sides of the cuvette with a lint-free cloth to remove any fingerprints or smudges.[3][5]
- Place the sample cuvette in the spectrophotometer and record the absorption spectrum over a desired wavelength range (e.g., 350-850 nm for visible dyes).[4]
- Identify the wavelength of maximum absorbance (λ_{max}).[3]
- Repeat the measurement for all prepared dilutions.

5. Data Analysis:

- Plot a calibration curve of absorbance at λ_{max} versus the concentration of the dilutions.
- According to the Beer-Lambert law, this plot should be linear. The slope of the line will be equal to the molar absorptivity (ϵ) if the path length is 1 cm.

Visualizations

The following diagram illustrates the general experimental workflow for determining the absorption spectrum of a dye.



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Caption: Workflow for determining the absorption spectrum of a dye.

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